

Hexavinyldisiloxane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hexavinyldisiloxane*

Cat. No.: *B1588441*

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An in-depth exploration of the chemical structure, properties, synthesis, and potential applications of **hexavinyldisiloxane**, tailored for researchers, scientists, and professionals in drug development.

Introduction

Hexavinyldisiloxane is an organosilicon compound characterized by a disiloxane backbone with six vinyl groups attached to the silicon atoms. This unique structure imparts a high degree of reactivity, making it a valuable precursor and crosslinking agent in polymer chemistry and materials science. While its primary applications have been in the realm of advanced materials, the biocompatibility and tunable properties of siloxane-based polymers have generated interest in their potential use in biomedical and pharmaceutical research. This guide provides a detailed overview of the chemical and physical properties of **hexavinyldisiloxane**, comprehensive synthesis protocols, and an exploration of its current and potential future applications relevant to the scientific research community.

Chemical Structure and Identifiers

The fundamental structure of **hexavinyldisiloxane** consists of two silicon atoms linked by an oxygen atom, with three vinyl ($-\text{CH}=\text{CH}_2$) groups bonded to each silicon atom.

Chemical Identifiers:

- IUPAC Name: 1,1,1,3,3,3-**Hexavinyldisiloxane**

- CAS Number: 75144-60-4[1]
- Molecular Formula: C₁₂H₁₈OSi₂[1]
- SMILES String: C=C--INVALID-LINK--(C=C)O--INVALID-LINK--(C=C)C=C

Physicochemical Properties

A summary of the key physical and chemical properties of **hexavinyldisiloxane** is presented in the table below. It is important to note that there are some discrepancies in the reported boiling point values in the literature, which may be attributed to different experimental conditions or purities of the samples.

Property	Value	Source(s)
Molecular Weight	234.44 g/mol	[1]
Appearance	Colorless liquid	
Boiling Point	115 °C (at 20 mmHg) / 207.8 °C (at 760 mmHg)	[2]
Density	0.84 g/cm ³	
Refractive Index	1.4667	
Solubility	Information not widely available, but expected to be soluble in common organic solvents.	
Melting Point	Data not readily available in the literature.	

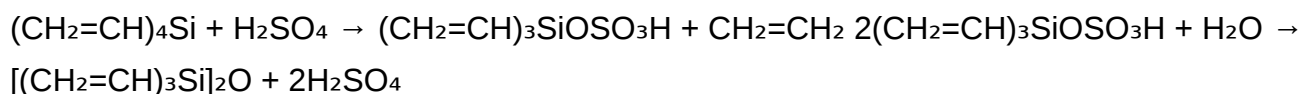
Synthesis of Hexavinyldisiloxane

Hexavinyldisiloxane can be synthesized through several routes. Two prominent methods are detailed below, both of which have been reported to produce the compound with high yields.

Synthesis from Tetravinylsilane

One effective method involves the treatment of a tetravinylsilane solution with concentrated sulfuric acid, followed by hydrolysis. This process can yield up to 80% **hexavinylidisiloxane**.

Reaction Scheme:



Experimental Protocol:

A detailed experimental protocol for this synthesis route is outlined below.

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References

- 1. NP-MRD: ¹H NMR Spectrum (1D, 700 MHz, H₂O, predicted) (NP0281805) [np-mrd.org]
- 2. pubcompare.ai [pubcompare.ai]
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